

physical properties of 2-Methyl-1,3-cyclopentadiene (boiling point, density)

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Compound of Interest

Compound Name: 2-Methyl-1,3-cyclopentadiene

Cat. No.: B8750799

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Technical Guide: Physical Properties of 2-Methyl-1,3-cyclopentadiene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physical properties of **2-Methyl-1,3-cyclopentadiene**, a significant compound in organic synthesis and material science. The information is presented to be readily accessible for researchers and professionals in drug development and related scientific fields.

Core Physical Properties

2-Methyl-1,3-cyclopentadiene, with the CAS Registry Number 3727-31-9, is a cyclic diene with the molecular formula C_6H_8 and a molecular weight of 80.1277 g/mol ^{[1][2]} Its physical characteristics are crucial for its handling, reaction setup, and purification.

Quantitative Data Summary

The primary physical properties of **2-Methyl-1,3-cyclopentadiene** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Units	Conditions
Boiling Point	83.7	°C	at 760 mmHg
Density	0.858	g/cm ³	Not Specified

Table 1: Key Physical Properties of **2-Methyl-1,3-cyclopentadiene**.[\[2\]](#)

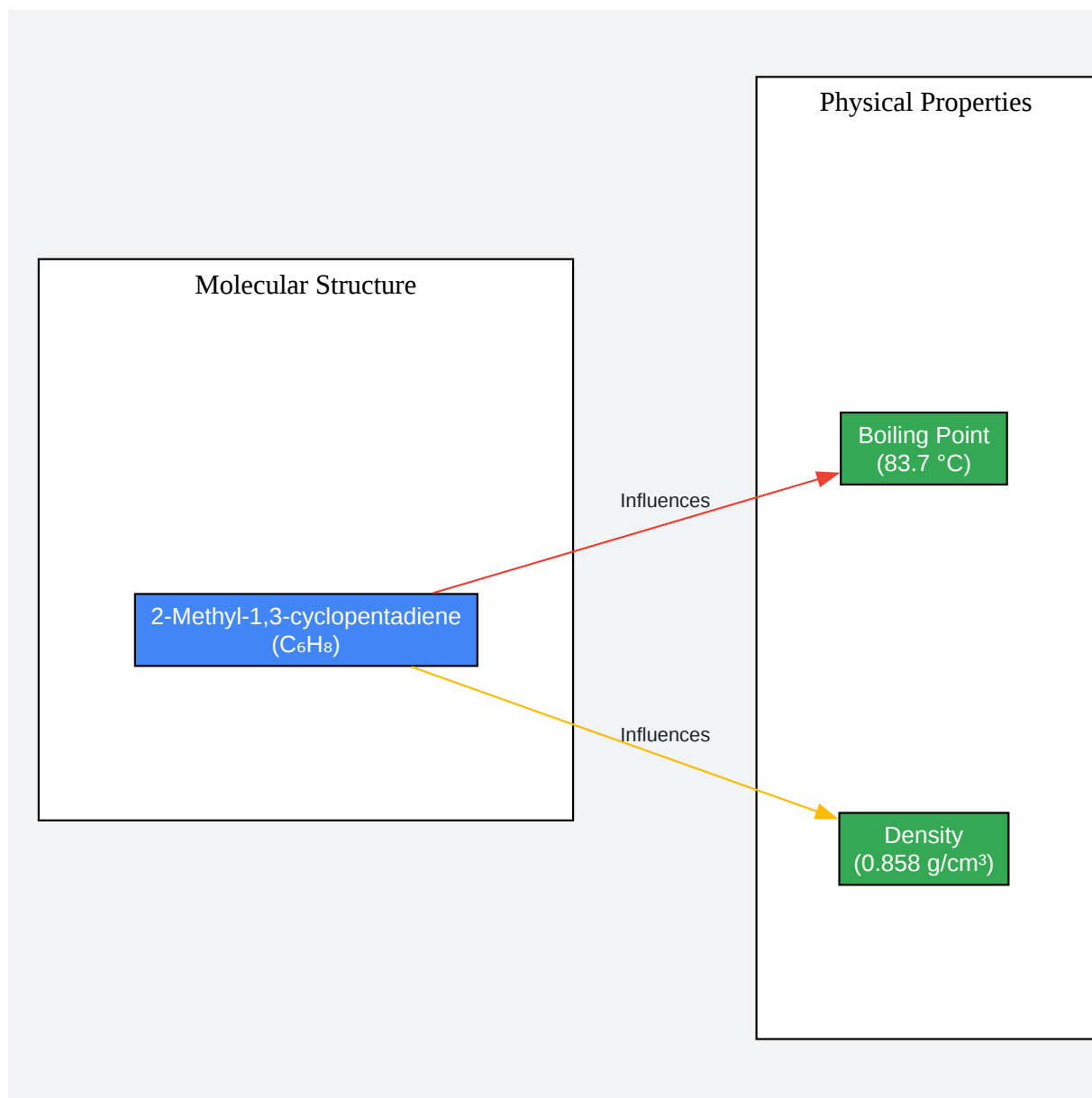
Experimental Protocols

Detailed experimental methodologies for the determination of the boiling point and density values cited above are not extensively described in publicly available literature. Generally, the boiling point of a liquid is determined by distillation at a specific pressure, often atmospheric pressure (760 mmHg). The temperature at which the liquid and vapor phases are in equilibrium is recorded as the boiling point.

The density of a liquid is typically measured using a pycnometer or a digital density meter. This involves determining the mass of a known volume of the substance at a specific temperature.

Structure-Property Relationship

The molecular structure of **2-Methyl-1,3-cyclopentadiene** directly influences its physical properties. The presence of the methyl group and the conjugated double bond system within the five-membered ring are key determinants of its boiling point and density.



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Caption: Relationship between molecular structure and physical properties.

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References

- 1. 2-Methyl-1,3-cyclopentadiene [webbook.nist.gov]
- 2. 2-methylcyclopenta-1,3-diene | 3727-31-9 [chemnet.com]
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